

An In-depth Technical Guide to 2,6-Dimethoxypyridine-3-carboxylic Acid

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Compound of Interest

Compound Name: 2,6-Dimethoxypyridine-3-carboxylic acid

Cat. No.: B100058

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CAS Number: 16727-43-8

This technical guide provides a comprehensive overview of **2,6-Dimethoxypyridine-3-carboxylic acid**, also known as 2,6-dimethoxynicotinic acid. The document details its chemical and physical properties, outlines a potential synthetic pathway, and explores its emerging role in pharmaceutical research, particularly its antiproliferative activities.

Core Chemical and Physical Data

2,6-Dimethoxypyridine-3-carboxylic acid is a substituted pyridine derivative with the molecular formula C₈H₉NO₄ and a molecular weight of 183.16 g/mol .[\[1\]](#) The following table summarizes its key quantitative properties.

| Property | Value | Source |
|-------------------|---|---------------------|
| CAS Number | 16727-43-8 | [1] |
| Molecular Formula | C ₈ H ₉ NO ₄ | [1] |
| Molecular Weight | 183.16 g/mol | [1] |
| Melting Point | 140-144 °C | [1] |
| Boiling Point | 293.067 °C at 760 mmHg | [1] |
| Density | 1.279 g/cm ³ | [1] |
| Flash Point | 131.043 °C | [1] |
| pKa (Predicted) | 3.63 ± 0.10 | [1] |
| LogP | 0.797 | [1] |
| Vapor Pressure | 0.000805 mmHg at 25°C | [1] |

Synthesis and Experimental Protocols

While a definitive, detailed experimental protocol for the synthesis of **2,6-Dimethoxypyridine-3-carboxylic acid** is not readily available in the searched literature, a plausible synthetic route can be inferred from the synthesis of its structural analogs. A common precursor for such compounds is 2,6-dichloronicotinic acid.

A potential two-step synthesis is proposed:

- Methoxylation of 2,6-dichloronicotinic acid: The first step would involve the substitution of the two chlorine atoms with methoxy groups. This can be achieved by reacting 2,6-dichloronicotinic acid with a methoxide source, such as sodium methoxide, in a suitable solvent.
- Hydrolysis (if starting from an ester): If the reaction is performed on an ester of 2,6-dichloronicotinic acid, a subsequent hydrolysis step would be necessary to convert the ester back to the carboxylic acid.

Generalized Experimental Protocol (based on related syntheses):

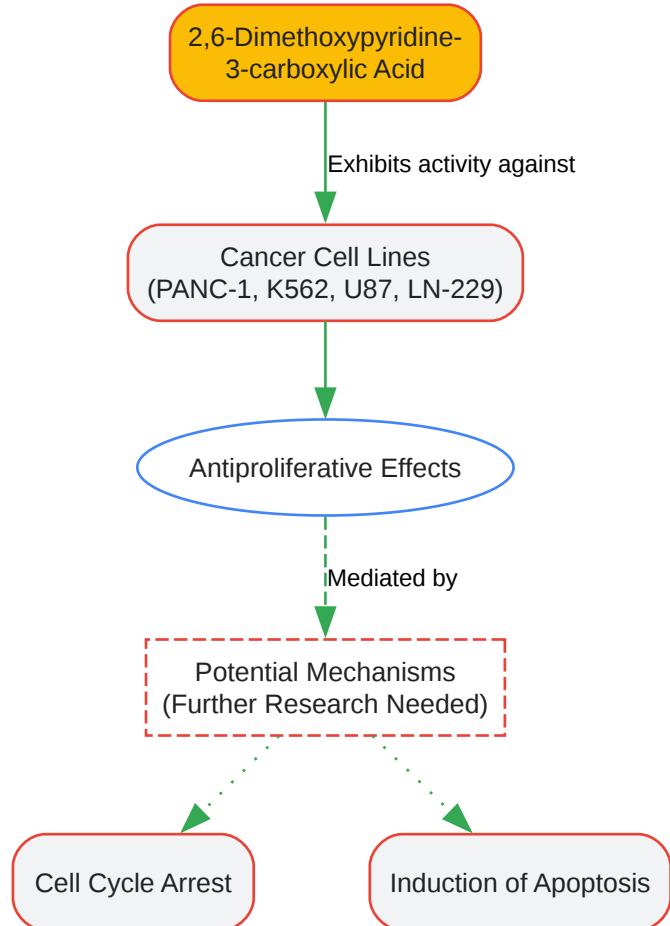
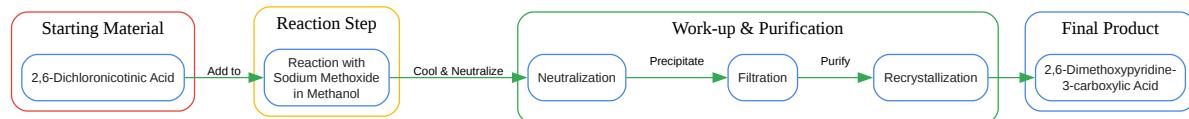
Step 1: Synthesis of 2,6-Dimethoxynicotinic Acid from 2,6-Dichloronicotinic Acid

- Reactants:

- 2,6-Dichloronicotinic acid
- Sodium methoxide (or a similar methoxylating agent)
- Methanol (or another suitable solvent)

- Procedure:

- Dissolve 2,6-dichloronicotinic acid in an excess of methanol.
- Slowly add a solution of sodium methoxide in methanol to the reaction mixture.
- Heat the mixture under reflux for a specified period, monitoring the reaction progress using techniques like Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture and neutralize it with an appropriate acid (e.g., hydrochloric acid) to precipitate the product.
- Filter the precipitate, wash it with cold solvent, and dry it to obtain the crude **2,6-Dimethoxypyridine-3-carboxylic acid**.
- Further purification can be achieved by recrystallization from a suitable solvent.



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References

- 1. 2,6-Dimethoxypyridine-3-carboxylic acid | lookchem [lookchem.com]
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